

# Application Notes and Protocols for Dipropetryn Analytical Standard

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## Compound of Interest

Compound Name: *Dipropetryn*

Cat. No.: *B1670747*

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## Introduction

**Dipropetryn** is a pre-emergence herbicide belonging to the triazine class, used to control weeds in various crops. Accurate quantification of **Dipropetryn** in environmental and agricultural samples is crucial for regulatory compliance and safety assessment. This document provides detailed protocols for the preparation and storage of **Dipropetryn** analytical standards to ensure accuracy and reproducibility in analytical testing.

## Physicochemical Properties

Proper preparation of analytical standards requires an understanding of the compound's fundamental properties.

Property	Value	Source
CAS Number	4147-51-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C11H21N5S	
Molecular Weight	255.38 g/mol	
Physical State	Powder/Solid	
Melting Point	104-106 °C	
Water Solubility	16 mg/L (at 20 °C)	
Solubility	Soluble in organic solvents	

## Experimental Protocols

### Preparation of Dipropetryn Stock Standard Solution (1000 µg/mL)

This protocol describes the preparation of a 1000 µg/mL primary stock solution from a solid **Dipropetryn** analytical standard.

Materials:

- **Dipropetryn** analytical standard (solid, high purity)
- Methanol (HPLC or analytical grade)
- Acetonitrile (HPLC or analytical grade)
- Analytical balance (readable to at least 0.01 mg)
- 10 mL volumetric flask (Class A)
- Spatula
- Weighing paper/boat
- Pipettes and appropriate tips

- Amber glass vial with a screw cap for storage

#### Procedure:

- **Safety Precautions:** Conduct all work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. Refer to the Safety Data Sheet (SDS) for detailed safety information.
- **Weighing:** Accurately weigh approximately 10 mg of the **Dipropetryn** analytical standard onto a weighing paper or boat using an analytical balance. Record the exact weight.
- **Dissolution:** Carefully transfer the weighed **Dipropetryn** powder into a 10 mL Class A volumetric flask.
- **Solvent Addition:** Add a small amount of methanol or acetonitrile (approximately 5-7 mL) to the volumetric flask. Gently swirl the flask to dissolve the solid material completely.
- **Bringing to Volume:** Once the solid is fully dissolved, bring the solution to the 10 mL mark with the same solvent. Cap the flask and invert it several times (15-20 times) to ensure the solution is homogeneous.
- **Calculation of Exact Concentration:** Calculate the precise concentration of the stock solution based on the actual weight of the standard and the final volume.
  - $\text{Concentration } (\mu\text{g/mL}) = (\text{Weight of standard in mg} / 10 \text{ mL}) * 1000$
- **Transfer and Labeling:** Transfer the stock solution to a labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and initials of the analyst.

## Preparation of Working Standard Solutions

Working standards are prepared by diluting the stock solution to the desired concentrations for calibration curves.

#### Materials:

- **Dipropetryn** stock solution (1000  $\mu\text{g/mL}$ )

- Methanol or Acetonitrile (as used for the stock solution)
- Appropriate Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated micropipettes

#### Procedure:

- Example Dilution (for a 10 µg/mL working standard):
  - Pipette 100 µL of the 1000 µg/mL stock solution into a 10 mL volumetric flask.
  - Dilute to the mark with the appropriate solvent (methanol or acetonitrile).
  - Cap and invert the flask multiple times to ensure homogeneity.
- Serial Dilutions: Prepare a series of working standards by performing serial dilutions to cover the desired analytical range for the instrument.
- Transfer and Labeling: Transfer each working standard to a separate, clearly labeled vial, including the concentration and preparation date.

## Storage and Stability

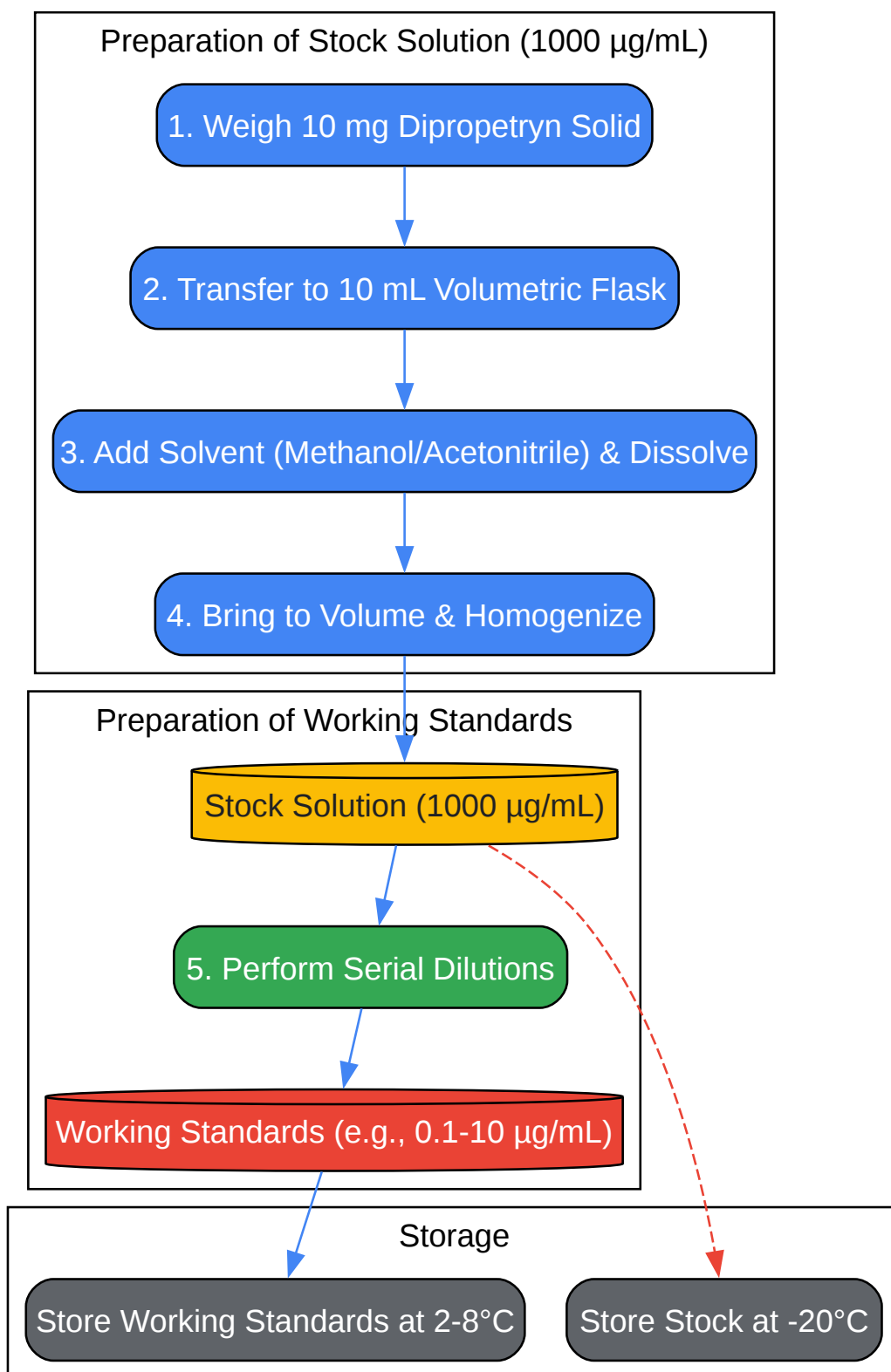
Proper storage is critical to maintain the integrity and stability of the analytical standards.

Standard Type	Storage Condition	Recommended Duration	Notes
Solid Material	-20°C in a desiccator	3 years	Protect from light and moisture.
Stock Solution	-20°C to -80°C in amber vials	1 to 6 months	Avoid repeated freeze-thaw cycles. Aliquot into smaller volumes for daily use.
Working Solutions	2-8°C in amber vials	Up to 1 month	Check for signs of precipitation or degradation before use.

Note: Commercially available solutions of **Dipropetryn** in methanol may be stored at ambient temperatures (>5 °C). However, for long-term storage of concentrated stock solutions prepared in-house, colder temperatures are recommended to minimize solvent evaporation and potential degradation.

## Diagrams

### Workflow for Standard Preparation and Storage



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Caption: Workflow for **Dipropetryn** standard preparation and storage.

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## References

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